

# 4-Bromo-2-fluoro-5-nitrophenol safety data sheet (SDS) and hazards

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## Compound of Interest

Compound Name: 4-Bromo-2-fluoro-5-nitrophenol

Cat. No.: B1289493

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An In-depth Technical Guide to the Safety and Hazards of **4-Bromo-2-fluoro-5-nitrophenol** and Its Isomers

This guide provides a comprehensive overview of the safety data and associated hazards for **4-Bromo-2-fluoro-5-nitrophenol** and its closely related isomers. Due to the limited availability of detailed toxicological data for the specific 4-bromo-2-fluoro-5-nitro isomer (CAS No. 661463-12-3), this document also incorporates and clearly distinguishes data from other relevant isomers, such as 4-Bromo-5-fluoro-2-nitrophenol (CAS No. 1016234-87-9) and 4-Bromo-2-fluoro-6-nitrophenol (CAS No. 320-76-3), to provide a more complete safety profile for researchers, scientists, and drug development professionals.

## Section 1: Hazard Identification and Classification

The primary route to understanding a chemical's hazards is through its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). This system uses standardized hazard statements, precautionary statements, and pictograms to communicate risks.

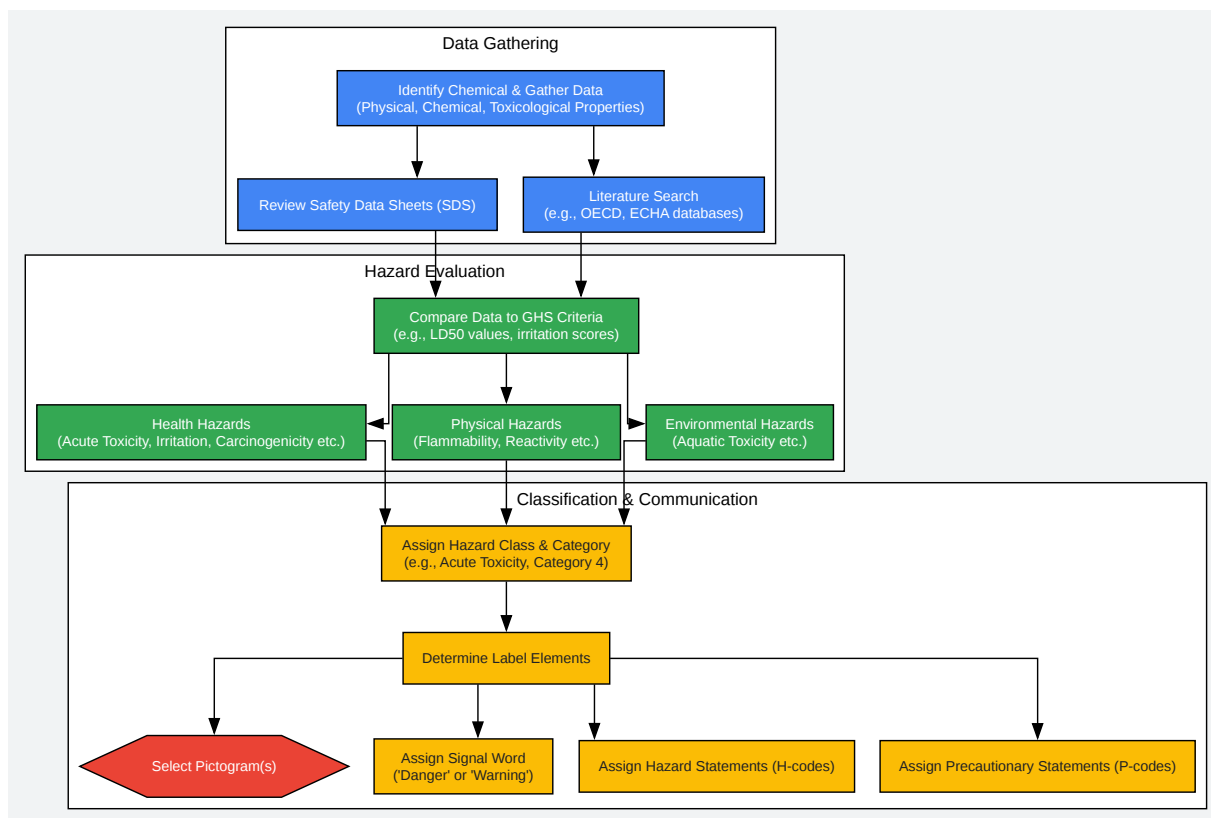
### GHS Classification Summary

The GHS classification for isomers of Bromo-fluoro-nitrophenol indicates significant health hazards, including acute toxicity, skin and eye irritation, and potential for skin sensitization. The signal word associated with these compounds is typically "Danger" or "Warning".<sup>[1]</sup>

Table 1: GHS Hazard and Precautionary Statements for Bromo-fluoro-nitrophenol Isomers

CAS Number	Isomer Name	Hazard Statements (H-Codes)	Precautionary Statements (P-Codes)	Signal Word
1016234-87-9	4-Bromo-5-fluoro-2-nitrophenol	H302, H315, H317, H318, H410	P261, P264, P270, P272, P273, P280, P301+P312+P330, P302+P352, P305+P351+P338+P310, P333+P313, P391, P501	Danger
320-76-3	4-Bromo-2-fluoro-6-nitrophenol	H302, H315, H319, H335[1]	P280, P301+P330+P331, P302+P352, P304+P340, P312, P332+P313, P337+P313[1]	Warning[1]

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H317: May cause an allergic skin reaction.
- H318: Causes serious eye damage.
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]
- H410: Very toxic to aquatic life with long-lasting effects.



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GHS Hazard Classification and Labelling Workflow.

## Section 2: Toxicological Information

The toxicological properties determine the potential health effects of a substance. For the compounds in question, data is primarily available for acute toxicity and irritation. Information on chronic effects, carcinogenicity, and mutagenicity is largely unavailable.<sup>[1][2]</sup>

Table 2: Summary of Toxicological Data for Bromo-fluoro-nitrophenol Isomers

Toxicological Endpoint	Isomer (CAS No.)	Finding	Data Source
Acute Toxicity: Oral	4-Bromo-2-fluoro-6-nitrophenol (320-76-3)	Category 4. Harmful if swallowed.	Fisher Scientific SDS[1]
Acute Toxicity: Dermal	4-Bromo-2-fluoro-6-nitrophenol (320-76-3)	No data available.	Fisher Scientific SDS[1]
Acute Toxicity: Inhalation	4-Bromo-2-fluoro-6-nitrophenol (320-76-3)	No data available.	Fisher Scientific SDS[1]
Skin Corrosion/Irritation	4-Bromo-2-fluoro-6-nitrophenol (320-76-3)	Category 2. Causes skin irritation.	Fisher Scientific SDS[1]
Serious Eye Damage/Irritation	4-Bromo-5-fluoro-2-nitrophenol (1016234-87-9)	Causes serious eye damage (H318).	Sigma-Aldrich
4-Bromo-2-fluoro-6-nitrophenol (320-76-3)	Category 2. Causes serious eye irritation (H319).	Fisher Scientific SDS[1]	
Respiratory or Skin Sensitization	4-Bromo-5-fluoro-2-nitrophenol (1016234-87-9)	May cause an allergic skin reaction (H317).	Sigma-Aldrich
Germ Cell Mutagenicity	4-Bromo-2-fluoro-6-nitrophenol (320-76-3)	No data available.	Fisher Scientific SDS[1]
Carcinogenicity	4-Bromo-2-fluoro-6-nitrophenol (320-76-3)	No data available. No component is listed as a carcinogen by IARC. [2]	Fisher Scientific SDS[1]
Reproductive Toxicity	4-Bromo-2-fluoro-6-nitrophenol (320-76-3)	No data available.	Fisher Scientific SDS[1]
STOT - Single Exposure	4-Bromo-2-fluoro-6-nitrophenol (320-76-3)	Category 3. May cause respiratory irritation. Target	Fisher Scientific SDS[1]

Organ: Respiratory system.

STOT - Repeated Exposure	4-Bromo-2-fluoro-6-nitrophenol (320-76-3)	No data available.	Fisher Scientific SDS[1]
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For context, the parent compound 4-Nitrophenol can cause headaches, drowsiness, nausea, and cyanosis upon acute exposure.[3] Absorption into the body can lead to the formation of methemoglobin, which causes cyanosis, with a possible delayed onset of 2 to 4 hours or more.

## Section 3: Physical and Chemical Properties

Understanding the physical and chemical properties is crucial for safe handling, storage, and experimental design.

Table 3: Physical and Chemical Properties of Bromo-fluoro-nitrophenol Isomers

Property	Value	Isomer (CAS No.)
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrFNO <sub>3</sub>	All isomers[1][4]
Molecular Weight	236.00 g/mol	All isomers[1][2][4]
Physical Form	Solid	4-Bromo-5-fluoro-2-nitrophenol (1016234-87-9)
Purity	97%	4-Bromo-5-fluoro-2-nitrophenol (1016234-87-9)
Water Solubility	No information available.	4-Bromo-2-fluoro-6-nitrophenol (320-76-3)[1]
Vapor Pressure	No data available.	4-Bromo-2-fluoro-6-nitrophenol (320-76-3)[1]
Density	No data available.	4-Bromo-2-fluoro-6-nitrophenol (320-76-3)[1]

## Section 4: Safe Handling, Storage, and First Aid

Strict adherence to safety protocols is mandatory when working with these hazardous compounds.

## Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation.[5] Eyewash stations and safety showers must be readily accessible.[5]
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical splash-resistant safety glasses or goggles.[6][7] A face shield may be necessary if there is a risk of splashing.[8]
  - Skin Protection: Wear chemical-resistant gloves (e.g., butyl rubber, neoprene) and a lab coat.[1][6][8]
  - Respiratory Protection: If dusts are generated, respiratory protection is required.
- Hygiene Practices: Avoid contact with skin, eyes, and clothing.[7] Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[7]

## Storage

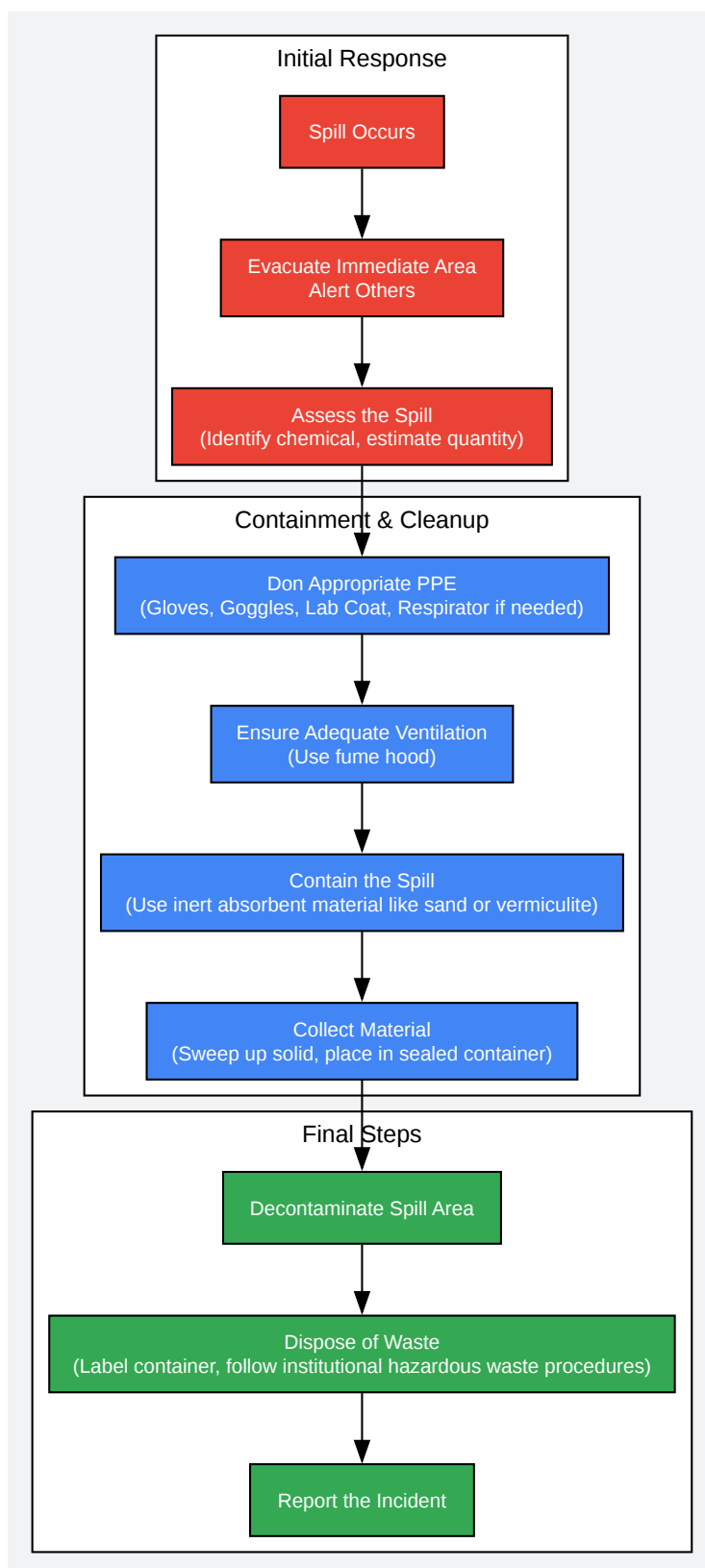
Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][9] Keep away from incompatible materials such as strong oxidizing agents.[9] For 4-Bromo-5-fluoro-2-nitrophenol, recommended storage is in a dark place under an inert atmosphere at room temperature.

## First Aid Measures

- Inhalation: Remove the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[1]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[1] If skin irritation persists, consult a physician.[1]

- Eye Contact: Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Get immediate medical attention.[\[1\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[\[1\]](#)





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Workflow for Handling a Chemical Spill.

## Section 5: Experimental Protocols and Methodology

While specific experimental protocols for determining the toxicological profile of **4-Bromo-2-fluoro-5-nitrophenol** are not provided in the available safety data sheets, the classifications are based on internationally recognized methodologies, such as those from the Organisation for Economic Co-operation and Development (OECD) Test Guidelines.

- **Acute Oral Toxicity** (Methodology based on OECD 423): This test involves the administration of the chemical in graduated doses to several groups of experimental animals (usually rats). The 'Acute Toxicity Estimate' (ATE), which corresponds to the LD50 (the dose lethal to 50% of the test population), is determined.[\[10\]](#) The GHS classification (Category 1-5) is then assigned based on the ATE value.[\[10\]](#)
- **Skin Irritation** (Methodology based on OECD 404): This protocol typically involves applying the substance to the shaved skin of an animal (often a rabbit) for a set period. The site is then observed for signs of erythema (redness) and edema (swelling) at specified intervals. The severity of these reactions is scored, and the average scores are used to classify the substance's irritation potential according to GHS criteria.[\[10\]](#)
- **Eye Irritation** (Methodology based on OECD 405): A small amount of the test substance is applied to one eye of an experimental animal (e.g., a rabbit), with the other eye serving as a control. The eyes are examined for effects on the cornea, iris, and conjunctiva at specific time points. The severity and reversibility of the observed effects determine the GHS classification as either "serious eye damage" (Category 1) or "eye irritation" (Category 2).[\[10\]](#)

## Conclusion

**4-Bromo-2-fluoro-5-nitrophenol** and its isomers are hazardous chemicals that must be handled with stringent safety precautions. The primary risks include acute oral toxicity, severe skin and eye irritation/damage, and potential respiratory irritation and skin sensitization. There is a significant lack of data regarding chronic health effects, including carcinogenicity and reproductive toxicity, which necessitates a cautious approach, assuming the highest level of risk in the absence of data. All laboratory activities involving these compounds must be preceded by a thorough risk assessment and implemented with the appropriate engineering controls and personal protective equipment.

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